

Kira8: A Technical Guide to a Selective IRE1 α Inhibitor

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Compound of Interest

Compound Name: Kira8

Cat. No.: B608351

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This in-depth technical guide provides a comprehensive overview of **Kira8** (also known as AMG-18), a potent and selective inhibitor of Inositol-requiring enzyme 1 α (IRE1 α). This document is intended for researchers, scientists, and drug development professionals interested in the mechanism, properties, and experimental application of this compound.

Introduction to IRE1 α and the Unfolded Protein Response

The endoplasmic reticulum (ER) is a critical organelle for protein folding and modification. Various physiological and pathological conditions can disrupt ER homeostasis, leading to an accumulation of unfolded or misfolded proteins, a state known as ER stress. To cope with this stress, cells activate a sophisticated signaling network called the Unfolded Protein Response (UPR). The UPR is mediated by three ER-resident transmembrane sensors: PERK, ATF6, and IRE1 α .

IRE1 α is a unique bifunctional enzyme possessing both a serine/threonine kinase domain and an endoribonuclease (RNase) domain. Upon ER stress, IRE1 α dimerizes and autophosphorylates, leading to the activation of its RNase domain. This initiates the unconventional splicing of X-box binding protein 1 (XBP1) mRNA, a key transcription factor that upregulates genes involved in restoring ER proteostasis. However, under chronic or severe ER stress, hyperactivation of IRE1 α 's RNase activity can lead to the degradation of a broader range of mRNAs, a process known as Regulated IRE1-Dependent Decay (RIDD), which can trigger apoptosis. Given its central role in cell fate decisions under ER stress, IRE1 α has

emerged as a promising therapeutic target for a variety of diseases, including metabolic disorders, inflammatory diseases, and cancer.

Kira8: A Potent and Selective IRE1 α Inhibitor

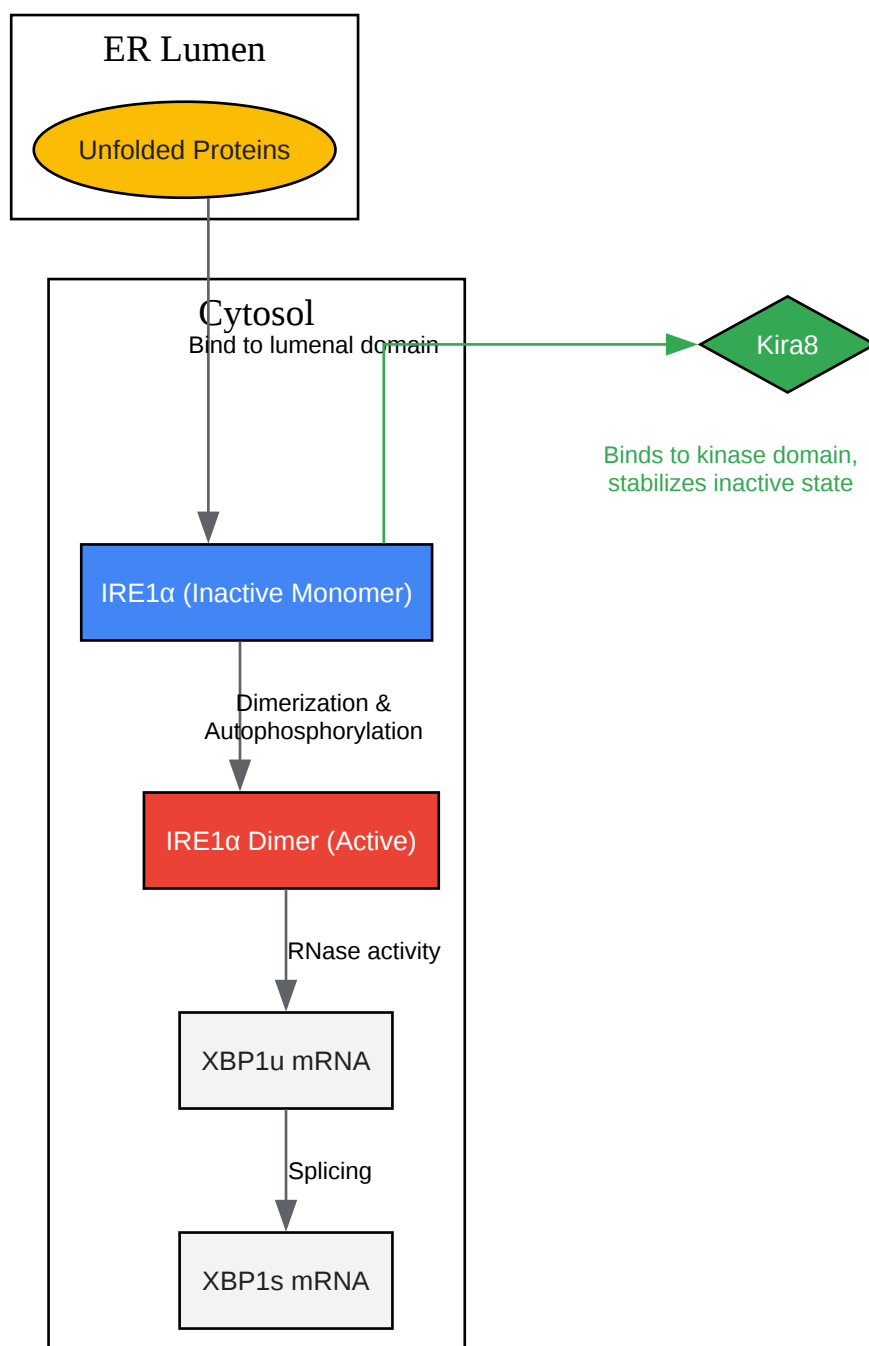
Kira8 is a small molecule inhibitor designed to selectively target the kinase domain of IRE1 α , thereby allosterically attenuating its RNase activity. It is a potent, mono-selective inhibitor with nanomolar efficacy.

Physicochemical Properties

Property	Value
Chemical Formula	C ₃₁ H ₂₉ ClN ₆ O ₃ S
Molecular Weight	601.12 g/mol [1]
CAS Number	1630086-20-2
Synonyms	AMG-18
Solubility	Soluble in DMSO (100 mg/mL) [2]

Mechanism of Action

Kira8 is a Type II kinase inhibitor that binds to the ATP-binding pocket of the IRE1 α kinase domain. It specifically recognizes and stabilizes the inactive "DFG-out" conformation of the kinase. This stabilization prevents the necessary conformational changes and back-to-back dimerization of the IRE1 α molecules, which is a prerequisite for the activation of the RNase domain. By locking IRE1 α in an inactive, monomeric state, **Kira8** effectively blocks both the splicing of XBP1 mRNA and the broader substrate degradation mediated by RIDD.[\[3\]](#)[\[4\]](#)



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Caption: Mechanism of **Kira8** Action

Quantitative Data

In Vitro Potency

Kira8 demonstrates potent inhibition of IRE1α's RNase activity.

Parameter	Target	Value	Reference
IC ₅₀	IRE1α RNase activity	5.9 nM	[2][5]

Kinase Selectivity Profile

While multiple sources describe **Kira8** as "mono-selective" or having "exceptional selectivity" for IRE1α with little activity against its paralog IRE1β, a comprehensive, quantitative dataset from a broad kinome scan is not publicly available in the reviewed literature.[6]

Kinase Target	% Inhibition @ [Kira8] or K _i (nM)
Data not available in the public domain	Data not available in the public domain

Pharmacokinetic Parameters

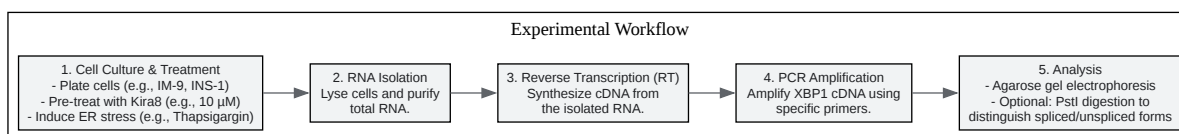
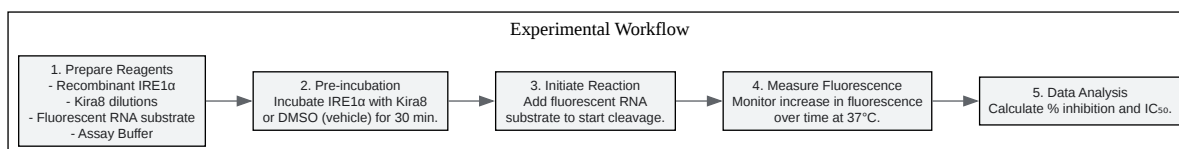
Specific pharmacokinetic parameters for **Kira8** in preclinical species such as mice have not been detailed in the publicly available literature. In vivo studies have commonly utilized a 50 mg/kg dose administered intraperitoneally.[7]

Parameter	Species	Value (after 50 mg/kg i.p. dose)
C _{max}	Mouse	Data not available in the public domain
T _{max}	Mouse	Data not available in the public domain
t _{1/2} (half-life)	Mouse	Data not available in the public domain
Bioavailability (%)	Mouse	Data not available in the public domain

Experimental Protocols

In Vitro IRE1 α RNase Activity Assay (Fluorescence-based)

This assay measures the ability of **Kira8** to inhibit the cleavage of a fluorogenic RNA substrate by recombinant IRE1 α .



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